

# A Technical Guide to 1,8-Octadiyl Bismethanethiosulfonate: A Homobifunctional Crosslinking Agent

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## Compound of Interest

Compound Name: 1,8-Octadiyl  
Bismethanethiosulfonate

Cat. No.: B019404

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## Introduction

**1,8-Octadiyl bismethanethiosulfonate**, also known as MTS-8-MTS, is a homobifunctional crosslinking reagent. It belongs to the family of methanethiosulfonate (MTS) compounds, which are distinguished by their rapid and specific reactivity towards sulfhydryl groups, primarily the side chains of cysteine residues in proteins. This technical guide provides a comprehensive overview of the chemical and physical properties of **1,8-octadiyl bismethanethiosulfonate**, a generalized experimental protocol for its use in protein crosslinking studies, and a look into a potential signaling pathway impacted by related compounds.

## Core Molecular Data

The fundamental chemical and physical properties of **1,8-Octadiyl Bismethanethiosulfonate** are summarized below.

Property	Value	Reference
Molecular Formula	C10H22O4S4	[1]
Molecular Weight	334.54 g/mol	
CAS Number	4356-71-2	[1]
Appearance	White to Off-White Solid	
Melting Point	82-84°C	[1]
Storage Temperature	-20°C, under inert atmosphere	[1]
Stability	Moisture and Temperature Sensitive	[1]

## Mechanism of Action and Applications

**1,8-Octadiyl bismethanethiosulfonate** functions by forming disulfide bonds with cysteine residues. Its homobifunctional nature, with a reactive methanethiosulfonate group at each end of an eight-carbon spacer arm, allows it to link two cysteine residues within the same protein (intramolecular crosslink) or between two different interacting proteins (intermolecular crosslink). This property makes it a valuable tool in structural biology for:

- **Probing Protein Structure:** By identifying spatially proximate cysteine residues, it helps in elucidating the three-dimensional structure of proteins and protein complexes.
- **Studying Protein-Protein Interactions:** It can be used to capture and identify transient or weak protein-protein interactions.
- **Conformational Capture:** It can "freeze" proteins in specific conformational states for further study.

The relatively long and flexible eight-carbon chain provides a significant spatial reach for connecting cysteine residues.

## Experimental Protocol: Protein Crosslinking

The following is a generalized protocol for using **1,8-octadiyl bismethanethiosulfonate** in a protein crosslinking experiment followed by mass spectrometry analysis. Note that optimal conditions will vary depending on the specific proteins and experimental goals.

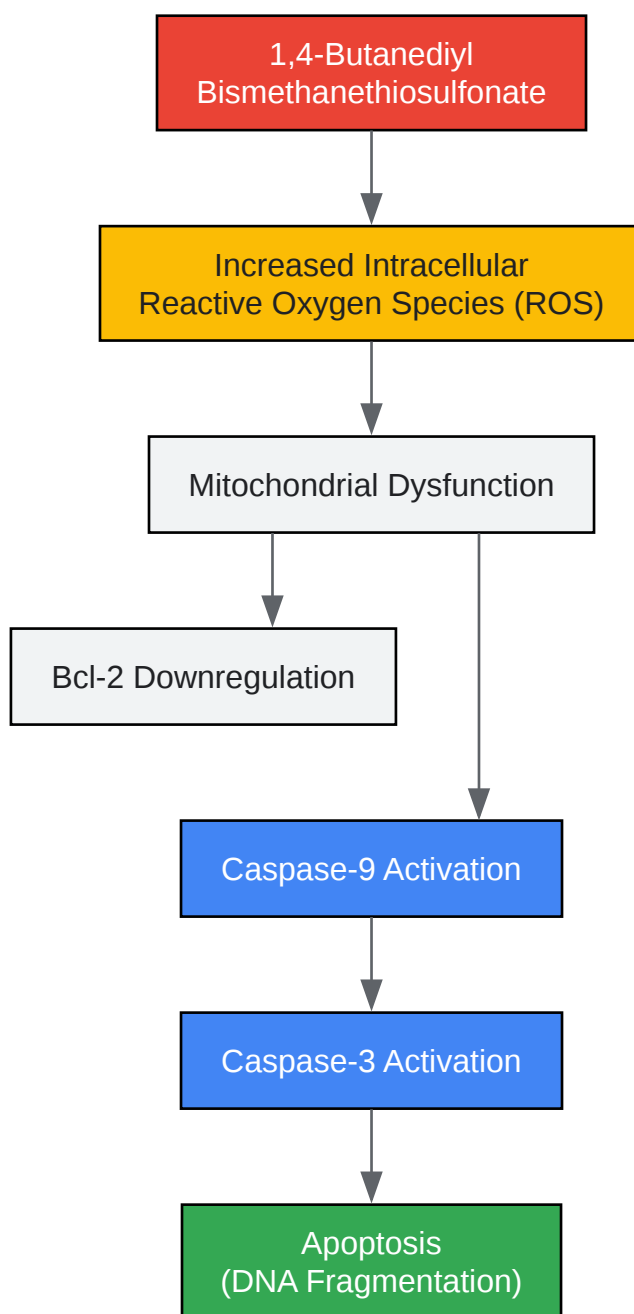
Generalized workflow for protein crosslinking using **1,8-Octadiyl Bismethanethiosulfonate**.

## Potential Signaling Pathway Involvement

While specific signaling pathways for **1,8-octadiyl bismethanethiosulfonate** are not extensively documented, a study on a similar, shorter-chain compound, 1,4-butanediyl-bismethanethiosulfonate (BMTS), has shed light on a potential mechanism of action that could be relevant. This study demonstrated that BMTS can induce apoptosis (programmed cell death) in Jurkat cells through a pathway mediated by reactive oxygen species (ROS).[2] The proposed cascade of events is as follows:

- Induction of ROS: The bismethanethiosulfonate compound leads to an increase in intracellular ROS.[2]
- Mitochondrial Involvement: The generation of ROS is linked to mitochondrial function.[2]
- Apoptotic Cascade: The increase in ROS triggers the downstream events of apoptosis, including the activation of caspase-9 and caspase-3, and a reduction in the anti-apoptotic protein Bcl-2.[2]
- DNA Fragmentation: The activation of caspases ultimately leads to the fragmentation of DNA, a hallmark of apoptosis.[2]

This suggests that the reactivity of the bismethanethiosulfonate group with cellular thiols can lead to significant redox-related signaling events.



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Proposed apoptotic signaling pathway for a related bismethanethiosulfonate compound.[2]

## Conclusion

**1,8-Octadiyl bismethanethiosulfonate** is a versatile tool for researchers in structural biology and drug development. Its specific reactivity with cysteine residues and the defined length of its spacer arm allow for precise probing of protein structure and interactions. While its own

biological signaling pathways are yet to be fully elucidated, research on related compounds suggests a potential role in modulating cellular redox environments and inducing apoptosis. Further investigation into the specific applications and biological effects of **1,8-octadiyl bismethanethiosulfonate** is warranted.

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## References

- 1. ttuhsc.edu [ttuhsc.edu]
- 2. 1,4-butanediyl-bismethanethiosulfonate (BMTS) induces apoptosis through reactive oxygen species-mediated mechanism - PubMed [pubmed.ncbi.nlm.nih.gov]
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